

# 3-Bromo-6-methoxypyridazine safety and handling

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## Compound of Interest

Compound Name: 3-Bromo-6-methoxypyridazine

Cat. No.: B096085

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An In-Depth Technical Guide to the Safe Handling of **3-Bromo-6-methoxypyridazine**

## Introduction

**3-Bromo-6-methoxypyridazine** is a heterocyclic organic compound that serves as a critical building block in the fields of medicinal chemistry and drug development. Its unique structure, featuring a pyridazine core with reactive bromo and methoxy functionalities, makes it a versatile precursor for synthesizing a wide range of more complex molecules, particularly in the development of novel therapeutic agents.[1][2] The bromine atom, for instance, is amenable to various palladium-catalyzed cross-coupling reactions, allowing for the strategic construction of carbon-carbon and carbon-heteroatom bonds.[3]

Given its reactivity and toxicological profile, a comprehensive understanding of its safety and handling protocols is not merely a regulatory formality but a cornerstone of responsible research. This guide is designed for researchers, scientists, and drug development professionals, providing in-depth, field-proven insights into the safe management of this compound. The protocols herein are structured to be self-validating, explaining the causality behind each recommendation to foster a proactive safety culture in the laboratory.

## Section 1: Compound Identification and Properties

A precise understanding of a chemical's properties is the foundation of its safe handling. The key identifiers and physicochemical characteristics of **3-Bromo-6-methoxypyridazine** are summarized below.

Table 1: Chemical Identifiers

Identifier	Value	Source(s)
IUPAC Name	3-bromo-6-methoxypyridazine	[4][5]
CAS Number	17321-29-8	[4][6][7][8]
Molecular Formula	C <sub>5</sub> H <sub>5</sub> BrN <sub>2</sub> O	[4][5]
Molecular Weight	189.01 g/mol	[4][7]
Synonyms	Pyridazine, 3-bromo-6-methoxy-	[4]

Table 2: Physicochemical Properties

Property	Value	Source(s)
Appearance	White to off-white solid	[6]
Boiling Point	311.0 ± 22.0 °C (Predicted)	[6]
Density	1.628 ± 0.06 g/cm <sup>3</sup> (Predicted)	[6]
Storage Temperature	2-8°C under an inert atmosphere	[6][7]

## Section 2: Hazard Identification and Risk Assessment

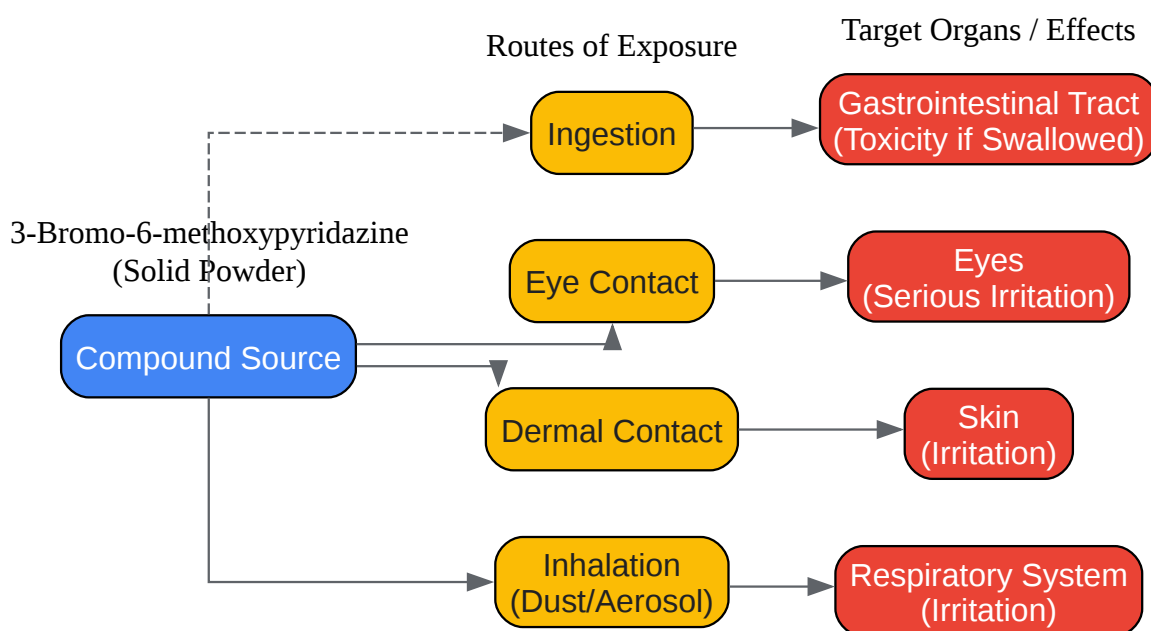
**3-Bromo-6-methoxypyridazine** is classified under the Globally Harmonized System (GHS) with specific hazard warnings that dictate the necessary safety precautions.[4] A thorough risk assessment begins with understanding these hazards and their potential routes of exposure in a laboratory setting.

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4) - H302: Harmful if swallowed.[4][9]

- Skin Irritation (Category 2) - H315: Causes skin irritation.[4][9]
- Serious Eye Irritation (Category 2A) - H319: Causes serious eye irritation.[4][9]
- Specific Target Organ Toxicity, Single Exposure (Category 3) - H335: May cause respiratory irritation.[4][7][9]

The primary routes of occupational exposure are inhalation of the powder, skin contact, eye contact, and accidental ingestion. The target organs are primarily the respiratory system, skin, and eyes.[4][10]



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*Routes of exposure and target organ effects.*

## Section 3: Engineering Controls and Personal Protective Equipment (PPE)

The hierarchy of controls prioritizes eliminating hazards, and where that is not possible, minimizing exposure through engineering solutions, administrative controls, and finally, personal protective equipment.

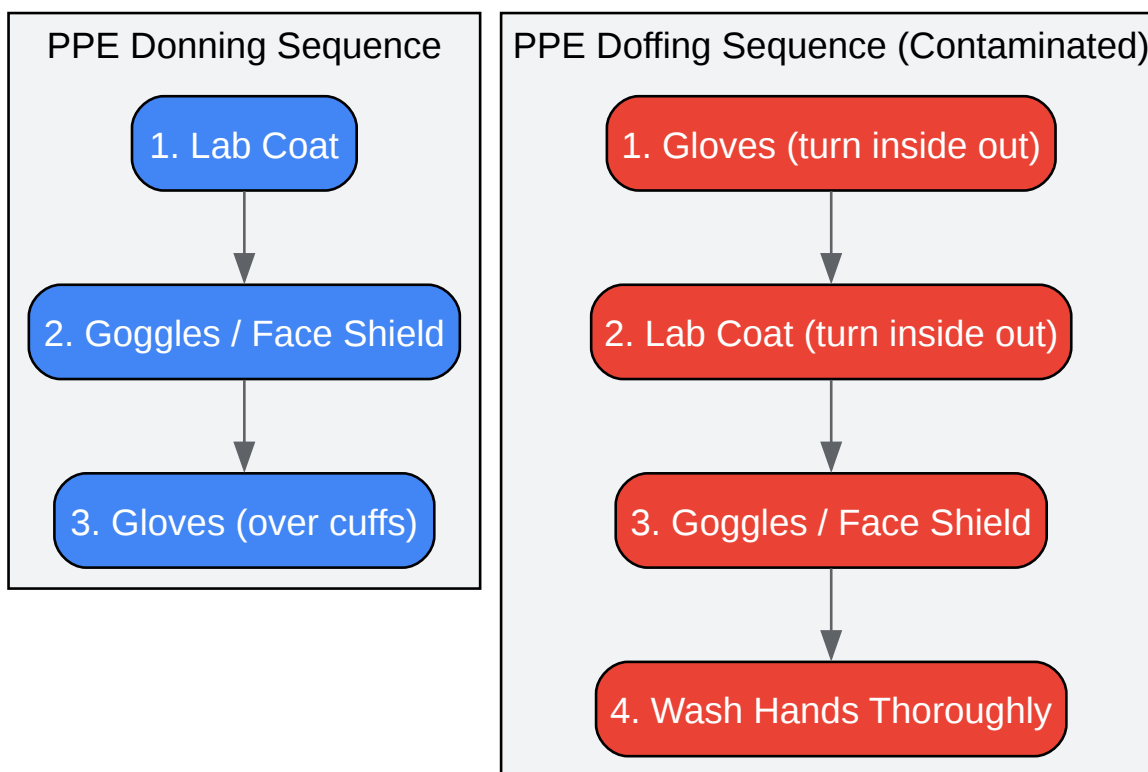
### 1. Engineering Controls: The Primary Barrier

The most critical engineering control for handling **3-Bromo-6-methoxypyridazine** is a properly functioning and certified chemical fume hood.[\[11\]](#) All procedures that involve handling the solid powder—including weighing, transferring, and preparing solutions—must be performed within a fume hood. This is non-negotiable as it directly addresses the inhalation hazard by capturing dust and vapors at the source.

### 2. Personal Protective Equipment (PPE): The Last Line of Defense

PPE is essential to protect from direct contact that engineering controls cannot prevent.[\[12\]](#) Adherence to the following PPE guidelines is mandatory.

- Eye and Face Protection: Wear chemical splash goggles conforming to ANSI Z87.1 standards.[\[13\]](#) When handling larger quantities (>25g) or when there is a significant risk of splashing, a full-face shield must be worn in addition to safety goggles.[\[13\]](#)
- Skin Protection:
  - Gloves: Wear chemical-resistant gloves, such as nitrile, and inspect them before each use. For extended procedures, consider double-gloving. Dispose of contaminated gloves immediately in the appropriate chemical waste stream.[\[14\]](#)
  - Lab Coat: A clean, flame-resistant lab coat with full-length sleeves must be worn and kept buttoned.
- Respiratory Protection: A fume hood is the primary means of respiratory protection. If, in an emergency situation such as a large spill, exposure limits may be exceeded, a full-face respirator with an appropriate combination filter (e.g., ABEK type) should be used by trained personnel.[\[9\]](#)[\[15\]](#)



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*Standard sequence for donning and doffing PPE.*

## Section 4: Standard Operating Procedures (SOPs) for Safe Handling

Adherence to a strict, peer-reviewed SOP is crucial for minimizing risk and ensuring reproducible, safe science.

### Protocol 1: Weighing and Transferring Solid **3-Bromo-6-methoxypyridazine**

- Preparation: Ensure the chemical fume hood is on and the sash is at the appropriate working height. Decontaminate the work surface.
- PPE: Don all required PPE as specified in Section 3.
- Staging: Place a tared weigh boat on an analytical balance inside the fume hood. Place the stock container of **3-Bromo-6-methoxypyridazine**, a spatula, and the receiving flask inside

the hood.

- Transfer: Slowly open the stock container. Using the spatula, carefully transfer the desired amount of solid to the weigh boat. Avoid any actions that could generate dust.
- Closure: Securely close the stock container immediately after dispensing.
- Addition: Carefully add the weighed solid to the reaction vessel or solvent.
- Decontamination: Wipe the spatula clean. Dispose of the weigh boat and any contaminated wipes in the designated solid chemical waste container. Clean the balance and surrounding work area.

#### Safe Storage Procedures

- Container: Always keep the container tightly closed when not in use.[\[9\]](#)[\[11\]](#)[\[16\]](#)
- Location: Store in a cool, dry, and well-ventilated area designated for hazardous chemicals. [\[9\]](#)[\[16\]](#) The recommended temperature is 2-8°C.[\[6\]](#)[\[7\]](#)
- Incompatibilities: Store away from strong oxidizing agents and strong acids.[\[17\]](#)[\[18\]](#)
- Security: For larger quantities, store in a locked cabinet or area accessible only to authorized personnel.[\[9\]](#)[\[16\]](#)

## Section 5: Emergency Procedures

Preparedness is key to mitigating the impact of an accidental exposure or release.

### Spill Response

The appropriate response depends on the scale of the spill.

*Decision workflow for spill response.*

#### Small Spill Cleanup Protocol (Inside a Fume Hood):

- Alert: Alert personnel in the immediate area.

- Contain: Cover the spill with an inert absorbent material like vermiculite, sand, or a chemical absorbent pad.
- Neutralize (if applicable): There are no specific neutralization requirements for this compound.
- Collect: Carefully sweep or scoop the absorbed material into a labeled, sealable hazardous waste container.[\[17\]](#)
- Decontaminate: Clean the spill area with a suitable solvent (e.g., isopropanol), followed by soap and water.
- Dispose: Dispose of all contaminated materials (absorbent, gloves, wipes) as hazardous waste.[\[14\]](#)

#### First-Aid Measures

Immediate and correct first aid can significantly reduce the severity of an injury.

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or they feel unwell, seek immediate medical attention.[\[9\]](#)[\[19\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[\[9\]](#)[\[15\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[15\]](#)[\[20\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[15\]](#)[\[20\]](#)

## Section 6: Waste Disposal

All waste generated from handling **3-Bromo-6-methoxypyridazine** must be treated as hazardous chemical waste.

- **Chemical Waste:** Unused or unwanted product should be collected in a clearly labeled, sealed container for disposal by a licensed chemical waste contractor.
- **Contaminated Materials:** All disposable items that have come into contact with the chemical, including gloves, weigh boats, absorbent pads, and paper towels, must be placed in a designated solid hazardous waste container.<sup>[14]</sup>
- **Empty Containers:** "Empty" containers retain chemical residue and must be disposed of as hazardous waste or triple-rinsed with a suitable solvent (the rinsate must be collected as hazardous waste) before being defaced and discarded.<sup>[14][21]</sup> Do not discharge any waste to sewer systems.<sup>[14]</sup>

## Conclusion

**3-Bromo-6-methoxypyridazine** is an invaluable tool in chemical synthesis, but its utility is matched by its potential hazards. A safety-first mindset, grounded in a deep understanding of the risks and the rigorous application of engineering controls, proper PPE, and established protocols, is paramount. This guide provides the technical framework for safe handling, but the ultimate responsibility lies with the trained researcher to implement these practices diligently. By integrating these principles into every workflow, we can advance scientific discovery while ensuring the well-being of all laboratory personnel.

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